

Preparation of Delavinone Stock Solution for Preclinical Research

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Compound of Interest

Compound Name: Delavinone

Cat. No.: B8257806

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Delavinone, an isosteroidal alkaloid, has demonstrated potential as a therapeutic agent, notably in the context of colorectal cancer research.^[1] Its mechanism of action involves the induction of ferroptosis through the inhibition of the PKC δ /Nrf2/GPX4 signaling axis.^[1] Accurate and reproducible in vitro and in vivo experimentation relies on the correct preparation and storage of **Delavinone** stock solutions. This document provides detailed protocols for the preparation, storage, and handling of **Delavinone** to ensure its stability and efficacy in experimental settings.

Data Presentation

A summary of the key quantitative data for **Delavinone** is presented in Table 1. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₃ NO ₂	[2]
Molecular Weight	413.64 g/mol	[2]
Purity	95% - 99%	[2]
Appearance	White to off-white solid	General knowledge
Solubility	Soluble in a 1:1 mixture of methanol and water. Expected to be soluble in DMSO and ethanol.	
Storage of Solid	2-8°C, protected from light and moisture.	General lab practice

Experimental Protocols

Protocol 1: Preparation of a 10 mM Delavinone Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions for in vitro experiments due to its high solubilizing capacity. However, it is crucial to minimize the final DMSO concentration in cell culture to avoid solvent-induced toxicity, ideally keeping it below 0.1%.

Materials:

- **Delavinone** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Sonicator (optional)

Procedure:

- **Pre-weighing Preparation:** Before handling **Delavinone**, ensure a clean and dry workspace. Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Weighing **Delavinone**:** Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance. Carefully weigh a precise amount of **Delavinone** solid. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.14 mg of **Delavinone** (Molecular Weight: 413.64 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **Delavinone**. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for at least 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile, amber microcentrifuge tubes.
- **Long-term Storage:** Store the aliquots at -20°C or -80°C for long-term stability. For short-term storage (a few days), 4°C may be acceptable, but it is recommended to perform stability tests.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution to final working concentrations for cell culture experiments.

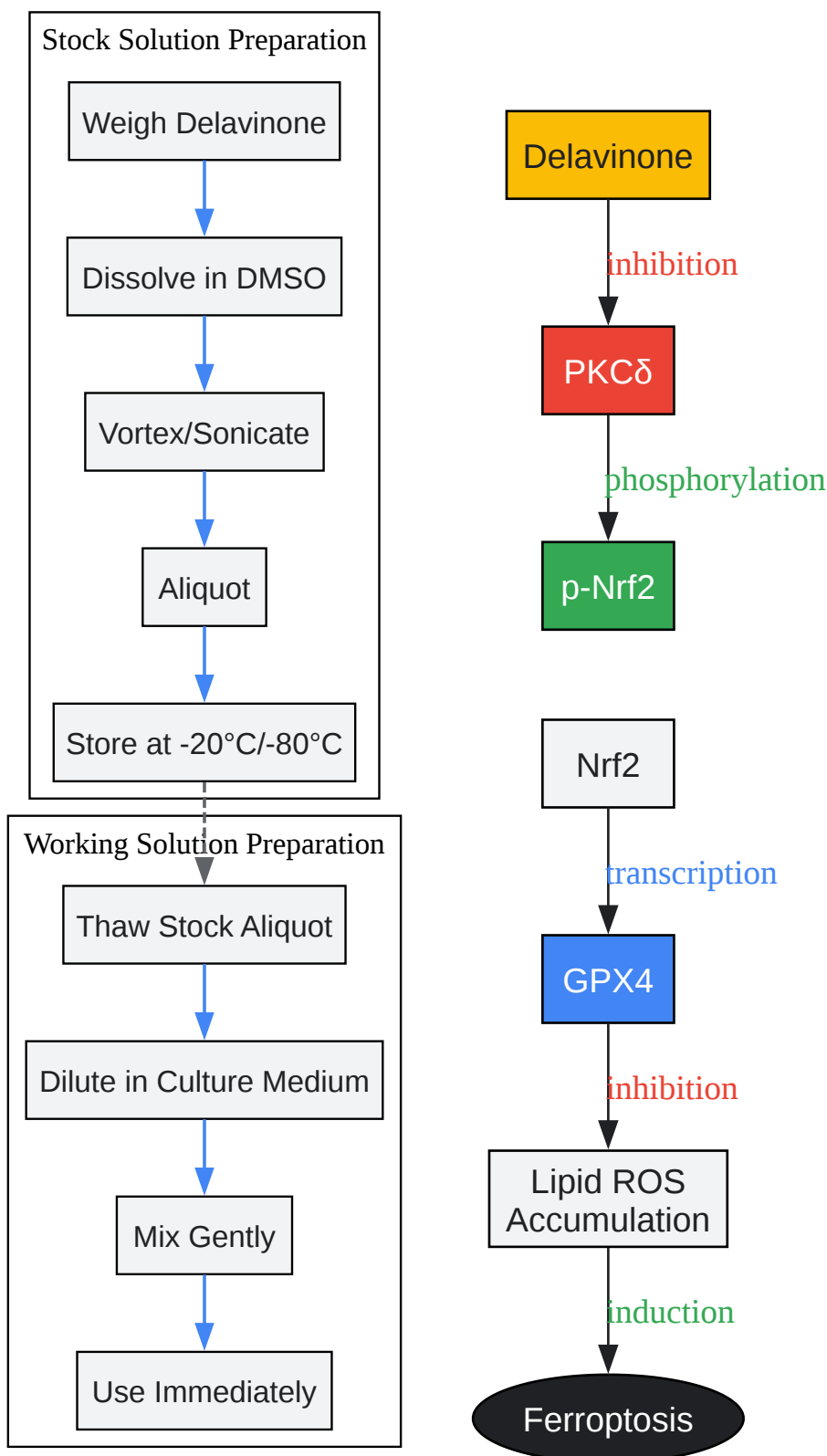
Materials:

- 10 mM **Delavinone** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing the Stock Solution: Remove one aliquot of the 10 mM **Delavinone** stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilutions (if necessary): For very low working concentrations, it may be necessary to perform an intermediate dilution of the stock solution in sterile cell culture medium.
- Final Dilution: Directly add the required volume of the 10 mM **Delavinone** stock solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing to prevent protein denaturation in the medium.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the working solution is not cytotoxic to your cells. For the example above, the final DMSO concentration is 0.1%.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

Mandatory Visualizations



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References

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